

Application Note and Protocol: Reporting and Documentation of ASTM D5261 Test Results

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Compound of Interest

Compound Name: D5261

Cat. No.: B11183713

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Introduction

ASTM **D5261** is a standardized test method for determining the mass per unit area of geotextiles.^{[1][2][3][4][5][6][7][8]} This physical property is a critical quality control parameter, ensuring that the material conforms to manufacturing and design specifications.^{[1][2][3][5]} In research and development, precise and consistent measurement of mass per unit area is fundamental for characterizing novel materials, evaluating process modifications, and ensuring the reliability of materials used in various applications. This document provides a detailed protocol for performing the ASTM **D5261** test and guidelines for the comprehensive reporting and documentation of the results.

Data Presentation

A clear and concise presentation of quantitative data is essential for interpretation and comparison. The following table summarizes the key results obtained from the ASTM **D5261** test.

Table 1: Summary of Mass Per Unit Area (ASTM **D5261**)

Specimen ID	Dimensions (mm x mm)	Area (mm ²)	Mass (g)	Mass per Unit Area (g/m ²)
GT-01-A	100 x 100	10,000	2.52	252.0
GT-01-B	100 x 100	10,000	2.55	255.0
GT-01-C	100 x 100	10,000	2.53	253.0
GT-01-D	100 x 100	10,000	2.56	256.0
GT-01-E	100 x 100	10,000	2.54	254.0
Average	-	-	-	254.0
Standard Deviation	-	-	-	1.58

Experimental Protocols

A detailed and standardized experimental protocol is crucial for reproducibility.

Apparatus

- Cutting Die or Template: A square or circular die with a minimum area of 10,000 mm².
- Balance: A calibrated balance with a sensitivity of 0.01 g.
- Conditioning Chamber: A controlled environment maintained at a relative humidity of 65 ± 5% and a temperature of 21 ± 2°C (70 ± 4°F).[\[1\]](#)

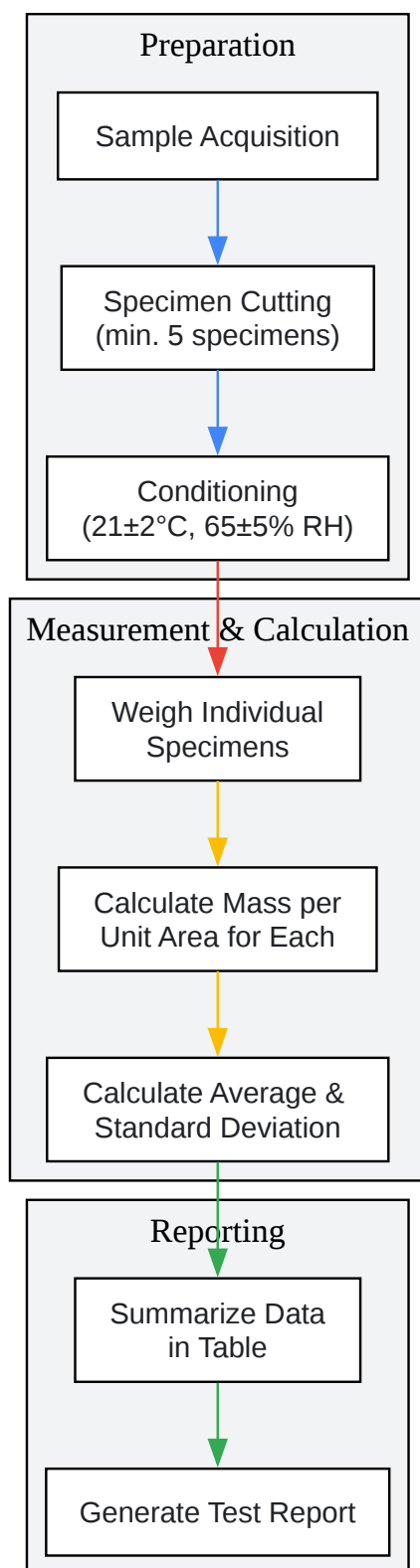
Procedure

- Sampling: Obtain a representative laboratory sample of the geotextile. As per ASTM D4354, ensure the sampling method is appropriate for the material and the lot size.
- Specimen Preparation:
 - Cut a minimum of five test specimens from the laboratory sample.

- Specimens should be taken from locations distributed across the full width and length of the sample.
- Ensure specimens are not taken from within one-tenth of the width of the selvage (the finished edge of the fabric), unless otherwise specified.^[1]
- Use a sharp cutting die or template to ensure precise and uniform dimensions.
- Conditioning:
 - Place the cut specimens in the conditioning chamber.
 - Allow the specimens to reach moisture equilibrium in the standard atmosphere for testing geotextiles.^[1] This typically requires a minimum of 24 hours.
- Measurement:
 - Test the conditioned specimens in the standard atmosphere.^[1]
 - Weigh each specimen individually on the calibrated balance to the nearest 0.01 g.^[1]
 - Record the mass of each specimen.
- Calculation:
 - Calculate the mass per unit area for each specimen using the following formula:
 - $M = (m / A) * 1,000,000$
 - Where:
 - M = Mass per unit area (g/m²)
 - m = Mass of the specimen (g)
 - A = Area of the specimen (mm²)
 - Calculate the average mass per unit area and the standard deviation for the set of specimens.^[1]

Mandatory Visualization Experimental Workflow

The following diagram illustrates the logical flow of the ASTM **D5261** test procedure.



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ASTM D5261 Experimental Workflow

Reporting of Results

The final test report should be comprehensive and include the following information for complete documentation and traceability:

- **Test Method:** A clear statement that the test was conducted in accordance with ASTM **D5261**.
- **Material Identification:** A detailed description of the geotextile tested, including type, style, and any other relevant identifiers.
- **Sampling Details:** The sampling method used.
- **Specimen Information:** The size and shape of the test specimens and the number of specimens tested.^[1]
- **Test Results:**
 - The average mass per unit area, reported to three significant figures.^[1]
 - The standard deviation of the mass per unit area.^[1]
- **Deviations:** A statement of any deviations from the specified test procedure.^[1]
- **Date of Test:** The date the test was performed.
- **Operator Information:** The name or initials of the person who performed the test.

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